

Rebastinib in Xenograft Models: Efficacy Data

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Compound Focus: Rebastinib

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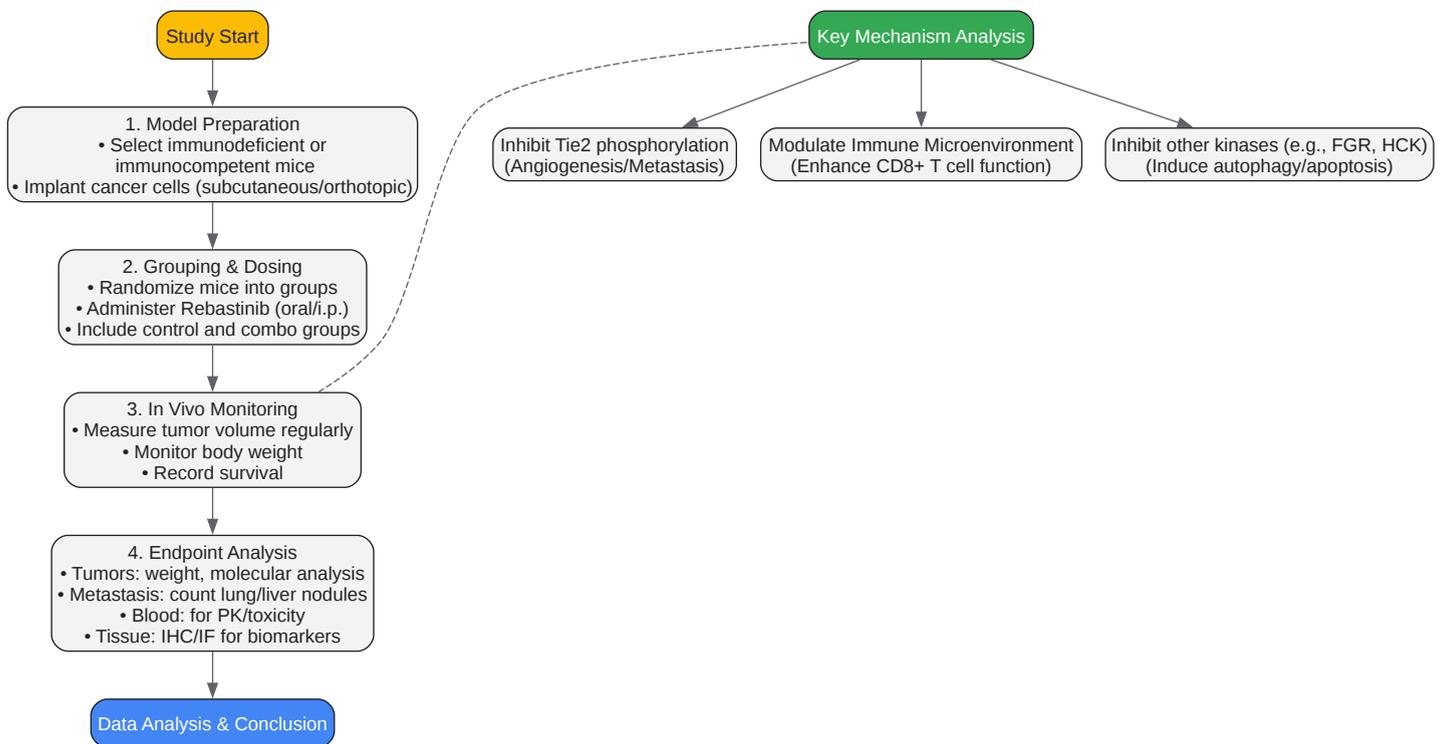
The table below summarizes quantitative data on **Rebastinib's** performance in various human cancer xenograft models.

Cancer Type	Xenograft Model (Cell Line)	Dosing Regimen	Key Efficacy Findings	Primary Proposed Target(s)
Triple-Negative Breast Cancer (TNBC) [1] [2]	MDA-MB-231 and MDA-MB-468 in immunodeficient mice	50 mg/kg, orally, twice daily [2]	Significant suppression of tumor growth [1] [2].	CDK16 (with other pathways involved) [1] [2]
Metastatic Mammary Carcinoma [3]	Orthotopic mouse model (MMTV-PyMT)	100 mg/kg, orally, twice daily [3]	Reduced tumor growth and metastasis; enhanced efficacy of paclitaxel/eribulin [3].	Tie2 [3]
Colorectal Cancer [4]	CT-26 and MC-38 in immunocompetent mice	Information not specified in detail	Inhibited tumor growth; effect more pronounced in immunocompetent models [4].	FGR (via PI3K-AKT-SP1-DKK1 axis) [4]

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Osteosarcoma [5]	143B cells in BALB/C-nude mice	25 mg/kg, intraperitoneally, every two days [5]	Effectively inhibited tumor growth [5].	HCK [5]

Experimental Workflow and Mechanism of Action

The following diagram outlines the general workflow for evaluating **Rebastinib** in a xenograft study, integrating the key mechanistic insights from recent research.



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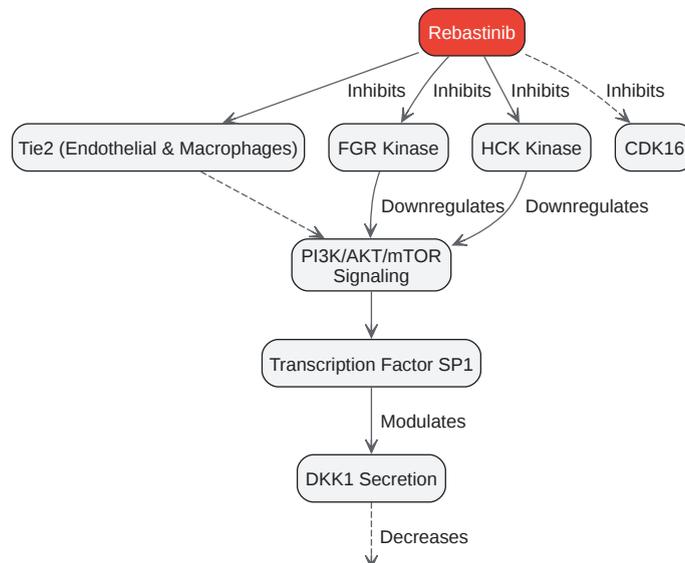
Key Methodological Considerations

When designing your protocol, pay close attention to these elements derived from the literature:

- **Model Selection:** The choice of model is critical. Use **immunocompetent mice** (e.g., Balb/C, C57BL/6) if investigating immune-mediated mechanisms of **Rebastinib**, as its efficacy in colorectal cancer was significantly more pronounced in these models [4]. Use standard **immunodeficient mice** (e.g., BALB/C nude) for other questions [1] [2] [5].
- **Dosing and Formulation:** Doses between **50 mg/kg (oral, twice daily)** and **100 mg/kg (oral, twice daily)** have been used effectively [3] [2]. The specific dose may depend on the cancer model and whether **Rebastinib** is used as a single agent or in combination.
- **Endpoint Analysis:** Beyond measuring tumor volume and weight, include analyses relevant to **Rebastinib's** multi-target mechanism:
 - **Metastasis Assessment:** Quantify lung/metastatic nodules, as **Rebastinib** inhibits metastasis [3].
 - **Immune Profiling:** Use flow cytometry to analyze tumor-infiltrating **CD8+ T cells** and their activation state (e.g., CD69) in immunocompetent models [4].
 - **Molecular Analysis:** Perform Western blotting or IHC on tumor lysates to assess inhibition of intended targets (e.g., **phospho-Tie2, p-FGR, p-HCK**) and downstream effects [3] [4] [5].

Rebastinib's Multi-Target Signaling Pathway

Rebastinib exerts anti-tumor effects through a complex, multi-target mechanism. The diagram below synthesizes key signaling pathways identified across different cancer models.



Pleiotropic Anti-Tumor Effects • Inhibits Angiogenesis • Blocks Tumor Cell Intravasation • Reduces Metastasis • Induces Autophagy/Apoptosis • Enhances CD8+ T-cell Function

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Critical Protocol Omissions and Next Steps

The published literature contains key omissions for a complete protocol. To finalize your experimental design, you will need to investigate the following:

- **Vehicle and Solubility:** The specific formulation used to administer **Rebastinib** orally or intraperitoneally is not detailed in the available sources.
- **Pharmacokinetics (PK) and Toxicity:** While studies mention good oral bioavailability and reasonable safety [1] [2], detailed PK parameters (half-life, C_{max}, AUC) and a comprehensive

toxicology profile in mice are not provided.

- **Complete Combination Protocols:** The doses and schedules for chemotherapies like paclitaxel or eribulin when used with **Rebastinib** are not fully specified [3].

I hope these synthesized application notes provide a robust starting point for your work. Would you like me to elaborate on the specific in vitro assays used to support these xenograft studies, such as migration or colony formation assays?

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